

Application Notes and Protocols for AJ2-71 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AJ2-71

Cat. No.: B11929903

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Abstract

This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **AJ2-71**, a selective inhibitor of the solute carrier family 15 member A4 (SLC15A4). [1][2] Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes in inflammation research.[1][2] The protocols herein cover the preparation of a primary stock solution in dimethyl sulfoxide (DMSO) and subsequent storage for both short- and long-term use.

Chemical Properties and Solubility

AJ2-71 is a small molecule inhibitor with the chemical formula $C_{20}H_{16}N_4$ and a molecular weight of 312.37 g/mol.[3] For optimal use, understanding its solubility and stability is paramount. The following table summarizes the key quantitative data for **AJ2-71**.

Parameter	Value	Source
Molecular Formula	C ₂₀ H ₁₆ N ₄	
Molecular Weight	312.37 g/mol	
CAS Number	2700323-17-5	
Appearance	Solid	[4]
Primary Solvent	Dimethyl sulfoxide (DMSO)	
Storage (Powder)	-20°C for up to 3 years	
Storage (Solvent)	-80°C for up to 1 year; -20°C for up to 1 month	[1]
Short-term Storage	4°C for up to 1 week	

Experimental Protocols

Protocol 1: Preparation of AJ2-71 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **AJ2-71** in DMSO.

Materials:

- **AJ2-71** powder
- Anhydrous/molecular sieve-dried dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Procedure:

- **Equilibration:** Allow the vial of **AJ2-71** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh out the desired amount of **AJ2-71** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.12 mg of **AJ2-71** (Molecular Weight = 312.37).
- **Solvent Addition:** Using a calibrated pipette, add the calculated volume of DMSO to the vial containing the **AJ2-71** powder. For the 3.12 mg of **AJ2-71**, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex the solution until the **AJ2-71** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if necessary.^[3] Visually inspect the solution to ensure there are no visible particulates.
- **Sterilization (Optional):** If required for your specific application, the stock solution can be sterilized by filtering through a 0.22 µm chemical-resistant (e.g., PTFE) syringe filter. However, as DMSO itself has sterilizing properties, this is often not necessary.^[3]

Protocol 2: Storage and Handling of AJ2-71 Stock Solution

Proper storage is critical to maintain the stability and activity of the **AJ2-71** stock solution.

Long-Term Storage:

- For long-term storage (up to 1 year), the stock solution should be stored at -80°C.^[3]
- It is highly recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[3][1]}

Short-Term Storage:

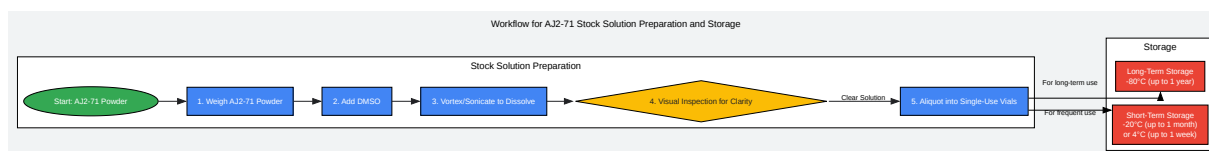
- For frequent use, aliquots of the stock solution can be stored at 4°C for up to one week.^[3]
- Alternatively, for storage up to one month, aliquots can be kept at -20°C.^[1]

Handling:

- When retrieving the stock solution from the freezer, allow the vial to equilibrate to room temperature before opening.
- Before preparing working solutions, briefly vortex the stock solution to ensure homogeneity.
- For in vivo experiments, it is recommended to prepare fresh working solutions daily.^[1] A common formulation involves a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^[3]

Visual Workflow

The following diagram illustrates the workflow for the preparation and storage of the **AJ2-71** stock solution.



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